

Troubleshooting low potency of Ro 64-0802 in assays

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Technical Support Center: Ro 64-0802

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **Ro 64-0802** in neuraminidase inhibition assays.

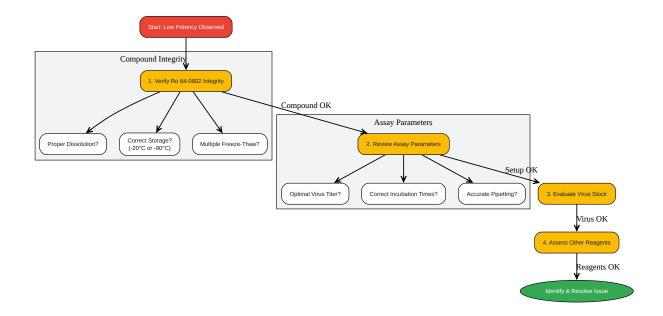
Frequently Asked Questions (FAQs)

Q1: What is Ro 64-0802 and what is its mechanism of action?

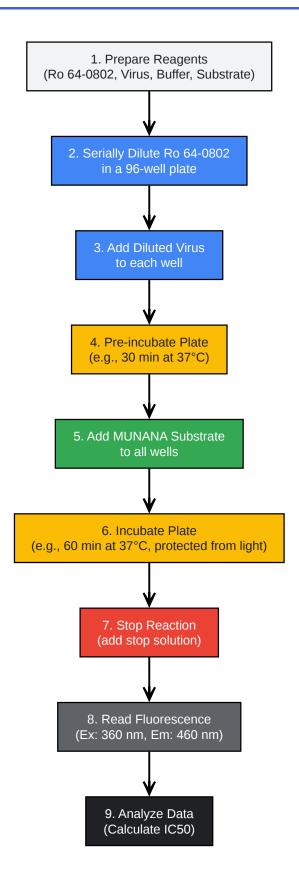
Ro 64-0802, also known as oseltamivir carboxylate, is the active metabolite of the prodrug oseltamivir phosphate (Tamiflu®)[1][2]. It is a potent and selective inhibitor of the neuraminidase enzyme of influenza A and B viruses[3]. Neuraminidase is a viral surface glycoprotein that cleaves terminal sialic acid residues from glycoconjugates on the surface of infected cells and new viral particles. This action is crucial for the release of progeny virions from infected cells and their spread through the respiratory tract. Ro 64-0802 acts as a competitive inhibitor, binding to the active site of the neuraminidase enzyme and preventing it from cleaving sialic acid, thus halting the release and spread of the virus[3][4].

Caption: Simplified signaling pathway of influenza neuraminidase and inhibition by **Ro 64-0802**.









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